

Bismuth Iodide () Handling: Advanced PPE & Safety Protocol

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Compound of Interest

Compound Name: Bismuth iodide

CAS No.: 7787-64-6

Cat. No.: B147886

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Executive Safety Assessment

Scope: This guide defines the personal protective equipment (PPE) and operational controls required for handling Bismuth(III) iodide (

). Primary Hazard:

is not merely a heavy metal salt; it is a moisture-sensitive corrosive. Upon contact with atmospheric moisture or mucosal surfaces, it hydrolyzes to release Hydrogen Iodide (HI), a highly corrosive acid gas. Risk Classification:

- GHS: Skin Corrosion 1B, Serious Eye Damage 1.[1][2]
- Acute Risk: Chemical burns to skin/eyes; respiratory edema from HI inhalation.[3]
- Chronic Risk: Bismuth toxicity (heavy metal accumulation) and systemic iodide sensitivity.

Hazard Mechanism & PPE Logic

To trust the protocol, you must understand the chemical causality. The selection of PPE is dictated by the hydrolysis pathway:

Hazard Source	Mechanism	PPE Countermeasure
Solid Dust	Mechanical irritation + dissolution in sweat	Nitrile Gloves (Double): Prevents dermal contact and visualizes breaches (iodine stains).
Hydrolysis (HI)	Exothermic reaction with mucous membranes	Acid Gas Respirator: Essential if working outside a fume hood. Standard N95 is insufficient for acid vapors.
Corrosivity	pH < 1 upon wetting	Chemical Goggles: Safety glasses fail to seal against corrosive dust/vapors.

PPE Selection Matrix

Standard laboratory PPE (Lab coat, long pants, closed-toe shoes) is assumed.

Component	Specification	Rationale & Validation
Hand Protection	Double Nitrile (min 5 mil outer, 4 mil inner). Alternative: Neoprene for prolonged immersion.	Why: Nitrile offers excellent degradation resistance to iodides. Latex is permeable to HI gas. Validation: Check for yellow/orange discoloration on the inner glove, indicating breakthrough.
Eye Protection	Indirect Vented Chemical Goggles (ANSI Z87.1+).	Why: Prevents dust entry and vapor contact with eyes. ^[1] Face shields alone are insufficient for gas protection.
Respiratory	Fume Hood (Primary). Backup: Half-face respirator with P100 + Acid Gas (AG) cartridges.	Why: P100 stops particulates; AG neutralizes the HI gas generated by humidity.
Body Defense	Chemical-Resistant Apron (Tyvek or PVC) over lab coat.	Why: stains are permanent and corrosive. Cotton lab coats absorb and hold the acid against the skin.

Operational Protocols

Phase A: Gowning & Pre-Check

- Inspection: Verify fume hood flow is >100 fpm.
- Donning Sequence:
 - Don inner nitrile gloves (bright color preferred, e.g., blue).
 - Don lab coat.
 - Don chemical apron.

- Don outer nitrile gloves (contrasting color, e.g., purple) over the lab coat cuff.
- Self-Validation: Ensure no skin is exposed at the wrist when reaching forward.

Phase B: Handling & Weighing

- The Static Risk:

is a dense powder that generates static. Use an anti-static gun if available.

- Weighing: Perform all weighing inside the fume hood. If the balance is external, use a sealed secondary container for transfer.
- Solvent Addition: Add solvents slowly. The dissolution can be exothermic.

Phase C: Decontamination & Doffing[3]

- Wipe Down: Clean tools with an ethanol-dampened wipe.

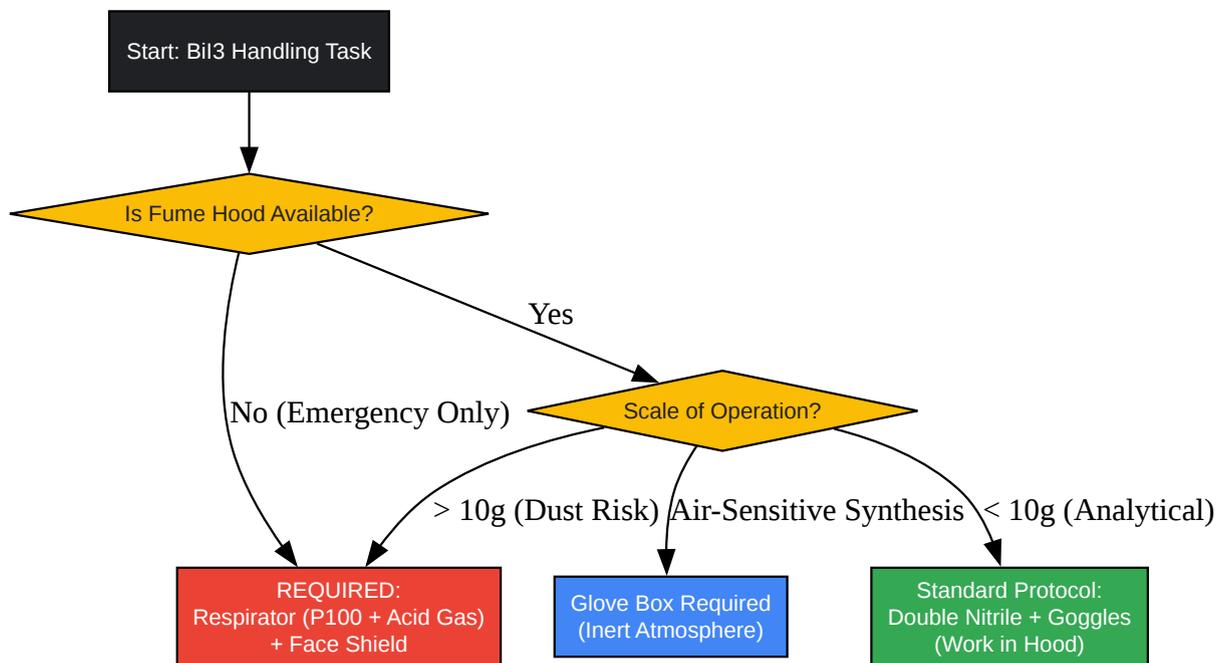
is soluble in alcohols/ketones (acetone, ethanol) but reacts with water. Do not use water for initial cleaning as it generates HI fumes.

- Doffing Sequence:
 - Remove outer gloves (turn inside out).
 - Remove apron.
 - Remove goggles.
 - Remove inner gloves.
 - Wash hands immediately with soap and water (20 seconds).

Visualized Workflows (Graphviz)

Figure 1: PPE Selection Logic

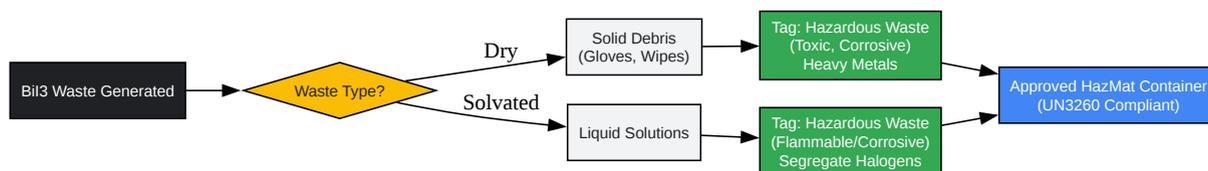
Caption: Decision tree for selecting respiratory and dermal protection based on operational scale and ventilation availability.



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Figure 2: Waste Disposal Workflow

Caption: Segregation protocol for **Bismuth Iodide** waste to prevent incompatible reactions and ensure regulatory compliance.



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Emergency Response

- Skin Contact: Brush off dry powder before rinsing. Then flush with water for 15 minutes.
 Note: Initial water contact may sting due to HI release; continue flushing to dilute.

- Eye Contact: Flush immediately with eyewash for 15 minutes. Hold eyelids open. Seek medical attention (ophthalmologist) immediately.
- Spill (Solid): Do not dry sweep (creates dust). Cover with dry sand or spill pads. Scoop into a container.
- Spill (Hydrolyzed/Liquid): Neutralize with Sodium Bicarbonate () or Sodium Thiosulfate (to reduce free iodine) before cleanup.

Disposal & Regulatory Data

Dispose of as Hazardous Chemical Waste. Do not drain dispose.

- DOT Shipping Name: Corrosive solid, acidic, inorganic, n.o.s.[1][2] (**Bismuth Iodide**)[1][2][4][5][6]
- UN Number: UN3260[1]
- Hazard Class: 8 (Corrosive)[1]
- Packing Group: III

References

- PubChem. (n.d.). Bismuth(III) Iodide Compound Summary. National Library of Medicine. [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (n.d.). Personal Protective Equipment: Chemical Resistance Selection. United States Department of Labor. [\[Link\]](#)[7]

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